

High-resolution mass spectrometry quantification of BDE-118

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Compound of Interest

Compound Name: 2,2',3,4',5-Pentabromodiphenyl ether

CAS No.: 446254-57-5

Cat. No.: B1530844

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Application Note: High-Resolution Mass Spectrometry Quantification of BDE-118 in Biological and Environmental Matrices

Executive Summary

This application note details the rigorous quantification of BDE-118 (2,3',4,4',5-Pentabromodiphenyl ether) using High-Resolution Gas Chromatography/High-Resolution Mass Spectrometry (HRGC/HRMS). Unlike standard screening methods relying on Electron Capture Negative Ionization (ECNI), this protocol utilizes Electron Impact (EI) ionization at

10,000 resolving power. This approach provides definitive molecular identity, distinguishing BDE-118 from isobaric interferences (e.g., PCBs, PBBs) and ensuring compliance with stringent data quality objectives (DQOs) typical of EPA Method 1614A and advanced drug safety toxicology screenings.

Target Audience: Toxicologists, Environmental Chemists, and Drug Safety Researchers.

Introduction & Scientific Rationale

The Analyte: BDE-118

BDE-118 is a pentabrominated diphenyl ether found in the commercial "PentaBDE" mixture (e.g., DE-71).^[1]^[2]

- Structure: 2,3',4,4',5-PeBDE.[1]
- Toxicological Relevance: While often confused with the dioxin-like PCB-118, BDE-118 is a distinct neurotoxicant and endocrine disruptor. Although PBDEs do not currently have assigned WHO Toxic Equivalency Factors (TEFs), BDE-118 is a critical marker for technical mixture exposure and bioaccumulation in lipid-rich tissues [1].

Why HRMS (EI) over Low-Res MS (ECNI)?

While ECNI (monitoring

at m/z 79/81) offers high sensitivity, it lacks structural selectivity. It cannot distinguish between co-eluting congeners or interferences that liberate bromide ions.

- HRMS (EI) Advantage: Monitors the molecular ion cluster (m/z 292, 294, 296, 298, 300, 302, 304, 306, 308, 310, 312, 314, 316, 318, 320, 322, 324, 326, 328, 330, 332, 334, 336, 338, 340, 342, 344, 346, 348, 350, 352, 354, 356, 358, 360, 362, 364, 366, 368, 370, 372, 374, 376, 378, 380, 382, 384, 386, 388, 390, 392, 394, 396, 398, 400, 402, 404, 406, 408, 410, 412, 414, 416, 418, 420, 422, 424, 426, 428, 430, 432, 434, 436, 438, 440, 442, 444, 446, 448, 450, 452, 454, 456, 458, 460, 462, 464, 466, 468, 470, 472, 474, 476, 478, 480, 482, 484, 486, 488, 490, 492, 494, 496, 498, 500, 502, 504, 506, 508, 510, 512, 514, 516, 518, 520, 522, 524, 526, 528, 530, 532, 534, 536, 538, 540, 542, 544, 546, 548, 550, 552, 554, 556, 558, 560, 562, 564, 566, 568, 570, 572, 574, 576, 578, 580, 582, 584, 586, 588, 590, 592, 594, 596, 598, 600, 602, 604, 606, 608, 610, 612, 614, 616, 618, 620, 622, 624, 626, 628, 630, 632, 634, 636, 638, 640, 642, 644, 646, 648, 650, 652, 654, 656, 658, 660, 662, 664, 666, 668, 670, 672, 674, 676, 678, 680, 682, 684, 686, 688, 690, 692, 694, 696, 698, 700, 702, 704, 706, 708, 710, 712, 714, 716, 718, 720, 722, 724, 726, 728, 730, 732, 734, 736, 738, 740, 742, 744, 746, 748, 750, 752, 754, 756, 758, 760, 762, 764, 766, 768, 770, 772, 774, 776, 778, 780, 782, 784, 786, 788, 790, 792, 794, 796, 798, 800, 802, 804, 806, 808, 810, 812, 814, 816, 818, 820, 822, 824, 826, 828, 830, 832, 834, 836, 838, 840, 842, 844, 846, 848, 850, 852, 854, 856, 858, 860, 862, 864, 866, 868, 870, 872, 874, 876, 878, 880, 882, 884, 886, 888, 890, 892, 894, 896, 898, 900, 902, 904, 906, 908, 910, 912, 914, 916, 918, 920, 922, 924, 926, 928, 930, 932, 934, 936, 938, 940, 942, 944, 946, 948, 950, 952, 954, 956, 958, 960, 962, 964, 966, 968, 970, 972, 974, 976, 978, 980, 982, 984, 986, 988, 990, 992, 994, 996, 998, 1000), providing a "fingerprint" confirmation of the specific bromination level (m/z 292, 294, 296, 298, 300, 302, 304, 306, 308, 310, 312, 314, 316, 318, 320, 322, 324, 326, 328, 330, 332, 334, 336, 338, 340, 342, 344, 346, 348, 350, 352, 354, 356, 358, 360, 362, 364, 366, 368, 370, 372, 374, 376, 378, 380, 382, 384, 386, 388, 390, 392, 394, 396, 398, 400, 402, 404, 406, 408, 410, 412, 414, 416, 418, 420, 422, 424, 426, 428, 430, 432, 434, 436, 438, 440, 442, 444, 446, 448, 450, 452, 454, 456, 458, 460, 462, 464, 466, 468, 470, 472, 474, 476, 478, 480, 482, 484, 486, 488, 490, 492, 494, 496, 498, 500, 502, 504, 506, 508, 510, 512, 514, 516, 518, 520, 522, 524, 526, 528, 530, 532, 534, 536, 538, 540, 542, 544, 546, 548, 550, 552, 554, 556, 558, 560, 562, 564, 566, 568, 570, 572, 574, 576, 578, 580, 582, 584, 586, 588, 590, 592, 594, 596, 598, 600, 602, 604, 606, 608, 610, 612, 614, 616, 618, 620, 622, 624, 626, 628, 630, 632, 634, 636, 638, 640, 642, 644, 646, 648, 650, 652, 654, 656, 658, 660, 662, 664, 666, 668, 670, 672, 674, 676, 678, 680, 682, 684, 686, 688, 690, 692, 694, 696, 698, 700, 702, 704, 706, 708, 710, 712, 714, 716, 718, 720, 722, 724, 726, 728, 730, 732, 734, 736, 738, 740, 742, 744, 746, 748, 750, 752, 754, 756, 758, 760, 762, 764, 766, 768, 770, 772, 774, 776, 778, 780, 782, 784, 786, 788, 790, 792, 794, 796, 798, 800, 802, 804, 806, 808, 810, 812, 814, 816, 818, 820, 822, 824, 826, 828, 830, 832, 834, 836, 838, 840, 842, 844, 846, 848, 850, 852, 854, 856, 858, 860, 862, 864, 866, 868, 870, 872, 874, 876, 878, 880, 882, 884, 886, 888, 890, 892, 894, 896, 898, 900, 902, 904, 906, 908, 910, 912, 914, 916, 918, 920, 922, 924, 926, 928, 930, 932, 934, 936, 938, 940, 942, 944, 946, 948, 950, 952, 954, 956, 958, 960, 962, 964, 966, 968, 970, 972, 974, 976, 978, 980, 982, 984, 986, 988, 990, 992, 994, 996, 998, 1000).
- Resolution Requirement: A resolving power of 10,000 (10% valley) is mandatory to separate the BDE-118 mass defect from potential interferences like polychlorinated biphenyls (PCBs) or methoxylated-PBDE metabolites [2].

Instrumentation & Configuration

Hardware Setup

- GC System: Agilent 7890B or Thermo Trace 1310 (or equivalent).
- Detector: Magnetic Sector MS (e.g., Thermo DFS, JEOL JMS-800D) or Orbitrap GC-MS.

- Injector: Split/Splitless (S/SL) or Programmable Temperature Vaporizer (PTV) to minimize thermal degradation of labile brominated compounds.

- Column: 30m

0.25mm ID

0.10µm film thickness (e.g., DB-5ms or Rtx-1614). Note: Thin films (0.10µm) are critical to elute high-boiling PBDEs efficiently.

Mass Spectrometry Parameters (EI Mode)

- Ionization Energy: 35–45 eV (Optimized for molecular ion intensity vs. fragmentation).

- Source Temperature: 250°C – 280°C.[3]

- Resolution:

10,000.

- Mode: Selected Ion Monitoring (SIM) / Voltage Selected Ion Recording (VSIR).

Table 1: Monitored Ions for BDE-118 (

) Exact masses calculated for the most abundant isotopes in the cluster.

Analyte Type	Ion ID	Elemental Composition	Exact Mass (m/z)	Purpose
Native BDE-118	M+4		563.6217	Quantitation
M+6		565.6196	Confirmation	
Label (-BDE-118)	M+4		575.6619	Quantitation (IS)
M+6		577.6599	Confirmation (IS)	

Experimental Protocol

Isotope Dilution Strategy (Self-Validating)

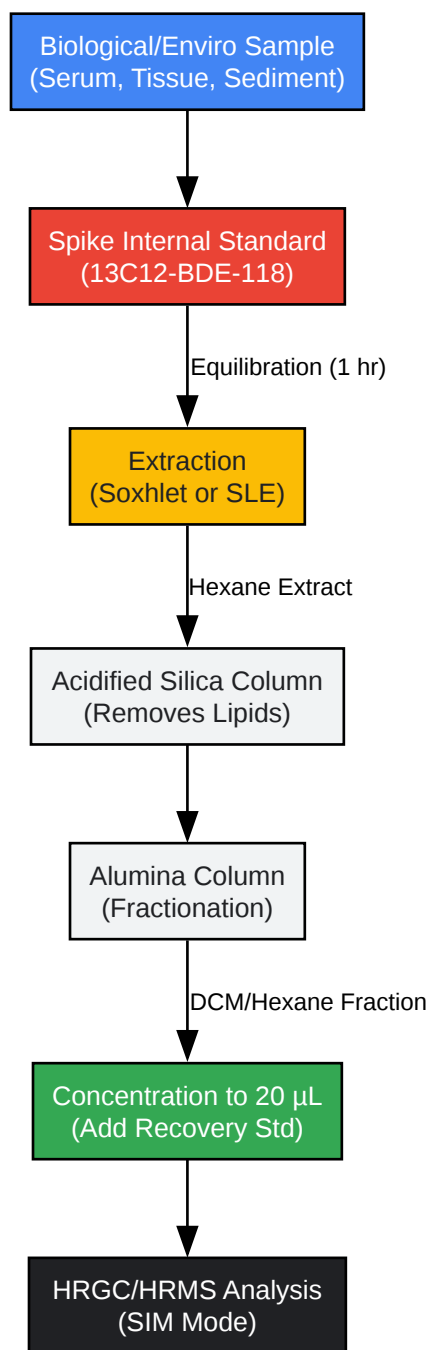
This protocol uses Isotope Dilution Mass Spectrometry (IDMS).

- Spike the sample before extraction with

-BDE-118 (Internal Standard).
- Any loss of analyte during extraction/cleanup is mirrored by the loss of the

-label.
- The final ratio of Native/Label corrects for recovery automatically.

Sample Preparation Workflow



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Figure 1: Sample preparation workflow ensuring lipid removal and analyte recovery tracking.

Step-by-Step Protocol:

- Extraction:

- Solid Tissue/Sediment: Homogenize with sodium sulfate (dry). Soxhlet extract with Dichloromethane (DCM):Hexane (1:1) for 16 hours.
- Serum/Plasma: Liquid-Liquid Extraction (LLE) or Supported Liquid Extraction (SLE) using Methyl tert-butyl ether (MTBE) or Hexane.
- Lipid Removal (Critical):
 - Pass extract through a multi-layer silica column (Acid silica 44% w/w).
 - Mechanism:[4][5][6][7] Sulfuric acid oxidizes lipids; PBDEs are stable and pass through.
- Fractionation (Interference Removal):
 - Use activated Alumina (basic).
 - Elute with Hexane (Fraction 1: Non-polar interferences).
 - Elute with DCM:Hexane (Fraction 2: PBDEs). Note: This step separates PBDEs from some non-polar PCBs.
- Final Concentration:
 - Evaporate to near dryness under Nitrogen.
 - Reconstitute in 20 µL Nonane containing the Recovery Standard (e.g., -BDE-138).

Quantification Logic

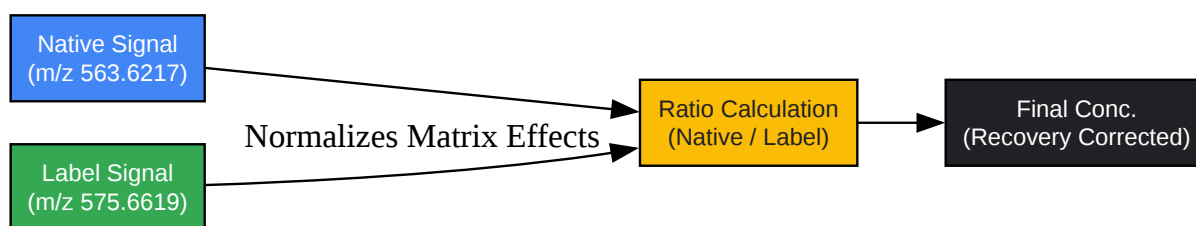
The concentration (

) of BDE-118 is calculated using the Relative Response Factor (RRF) derived from calibration standards.

Equation:

Where:

- = Area of Native BDE-118 (m/z 563.6217 + 565.6196).
- = Area of
-BDE-118 (m/z 575.6619 + 577.6599).
- = Concentration of Internal Standard spiked.
- = Mean Relative Response Factor from initial calibration.



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Figure 2: Isotope Dilution Logic. The co-eluting internal standard corrects for matrix suppression and extraction loss in real-time.

Quality Assurance / Quality Control (QA/QC)

To ensure Trustworthiness, the following criteria must be met for every batch:

- Ion Ratio: The ratio of the two monitored ions (M+4 / M+6) must be within
of the theoretical ratio (Theoretical
for
).
- Retention Time: BDE-118 must elute within
seconds of the
-BDE-118 internal standard.
- Signal-to-Noise:

for the lowest calibration point (LOQ).

- Blank Contamination: PBDEs are ubiquitous (dust, electronics). Laboratory blanks must be the LOQ. Tip: Bake all glassware at 450°C to remove background PBDEs.

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